

Application Notes & Protocols: Analysis of Domiphen Bromide in Maalox Oral Suspension

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Compound Focus: Domiphen Bromide

CAS No.: 538-71-6

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Introduction

Domiphen bromide (DB), a quaternary ammonium compound with broad-spectrum antimicrobial activity, is utilized as a preservative in various pharmaceutical formulations including **Maalox oral suspension** [1]. Effective quantification and stability assessment of DB are crucial for maintaining product quality and ensuring patient safety. This document provides detailed application notes and protocols for a robust, stability-indicating reversed-phase high-performance liquid chromatography (RP-HPLC) method, developed and validated in accordance with International Council for Harmonisation (ICH) guidelines [1].

Materials and Methods

Chemicals and Reagents

- **Reference Standard: Domiphen bromide** (Purity: 99.96%) [1]
- **Solvents:** HPLC-grade acetonitrile, ethanol, and perchloric acid (70%) [1]
- **Water:** Bidistilled or HPLC-grade water [1]
- **Commercial Formulation:** Maalox oral suspension (Composition per 5 mL: Aluminum hydroxide 175 mg, Magnesium hydroxide 200 mg, Simethicone 25 mg, **Domiphen bromide** 0.42 mg, and excipients including sorbitol and sodium saccharin) [1] [2]

Instrumentation and Chromatographic Conditions

Table 1: HPLC Instrumentation and Conditions

Parameter	Specification
HPLC System	Agilent 1260 Infinity II [1]
Software	OpenLAB CDS ChemStation (C.01.10) [1]
Analytical Column	Inertsil ODS-3 C18 (250 mm × 4.6 mm, 5 μm) [1]
Mobile Phase	Acetonitrile : 0.0116 M Perchloric acid, pH ~2.0 (70:30, v/v) [1]
Flow Rate	2.0 mL/min [1]
Injection Volume	20 μL [1]
Column Temperature	25 °C [1]
Detection Wavelength	275 nm [1]
Run Time	6 minutes [1]

Solution Preparation

- **Diluent:** Ethanol and bidistilled water (1:1, v/v) [1]
- **Stock Standard Solution (1000 μg/mL):** Accurately weigh 100 mg of DB reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with diluent. Sonicate for 5 minutes for complete dissolution [1].
- **Working Standard Solutions:** Prepare by serial dilution of the stock solution with diluent to obtain concentrations within the range of 3–1000 μg/mL for calibration [1].
- **Sample Solution (Maalox Suspension):** Transfer 10 mL of well-mixed Maalox oral suspension into a 20 mL volumetric flask. Dilute to volume with diluent and mix thoroughly. Filter the resulting solution through a 0.45 μm membrane filter prior to injection [1].

Method Validation Summary

The method was comprehensively validated as per ICH Q2(R2) guidelines [1].

Table 2: Summary of Method Validation Parameters

Validation Parameter	Results
Linearity Range	1.132 – 1000 µg/mL [1]
Correlation Coefficient (r ²)	> 0.999 [1]
Limit of Detection (LOD)	0.373 µg/mL [1]
Limit of Quantification (LOQ)	1.132 µg/mL [1]
Precision (RSD)	Intra-day & Inter-day: < 2% [1]
Accuracy (% Recovery)	98.8 – 99.76% [1]
Robustness	Confirmed via DoE; variations in acetonitrile ratio, flow rate, and temperature had insignificant impact [1]

Stability-Indicating Property and Forced Degradation Studies

Forced degradation studies were conducted on DB to demonstrate the stability-indicating nature of the method. The sample was subjected to various stress conditions, and the chromatograms confirmed successful separation of DB from all degradation products [1].

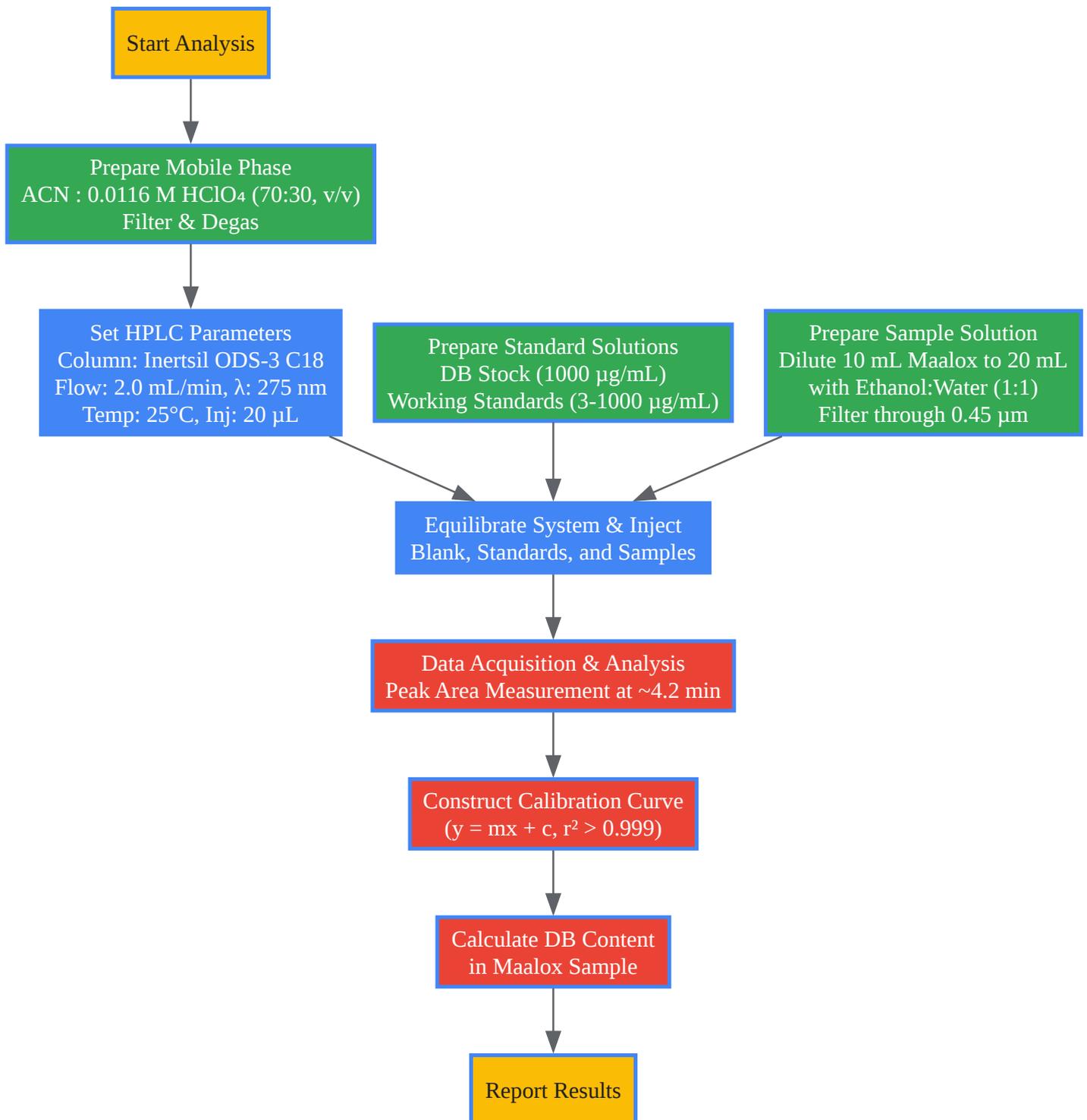
Table 3: Summary of Forced Degradation Findings

Stress Condition	Details	Degradation Observed
Acidic Hydrolysis	-	18.45% degradation [1]
Basic Hydrolysis	-	26.72% degradation (highest susceptibility) [1]
Oxidative Stress	-	15.23% degradation [1]
Thermal Stress	Dry, 100°C for 4 days	Stable [3]
Photolytic Stress	As per ICH guidelines	Stable (in solution and solid state) [1]
Neutral Hydrolysis	Water, 100°C for 4 days	Stable [3]

These findings align with and augment prior research, which also noted DB's stability under thermal and acidic conditions but susceptibility to base, yielding a brominated by-product [3].

Experimental Protocol for Routine Analysis

Below is the step-by-step workflow for the analysis of **Domiphen Bromide** in Maalox oral suspension.



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Discussion

The developed RP-HPLC method demonstrates several significant advantages for the quality control of DB in pharmaceutical suspensions like Maalox.

- **Quality by Design (QbD) Approach:** The method was optimized using a **2³ full factorial Design of Experiments (DoE)**, which systematically evaluated the critical effects of acetonitrile ratio, flow rate, and column temperature. This establishes a robust design space, ensuring method reliability against minor operational variations [1].
- **Green Chemistry Alignment:** The method replaces hazardous solvents like chloroform—traditionally used in compendial methods for QACs—with a safer ethanol-water diluent. Its greenness was confirmed by multiple assessment tools (NEMI, AGREEprep, MoGAPI), making it an environmentally responsible choice [1].
- **Practical Utility and Cost-Effectiveness:** The method was successfully applied to a commercial Maalox suspension with no interference from excipients, proving its practical utility. It offers a cost-effective alternative to more expensive UPLC or LC-MS techniques, making it highly suitable for routine quality control laboratories [1].

Conclusion

The detailed RP-HPLC protocol described herein provides a **robust, accurate, precise, and stability-indicating** method for the determination of **domiphen bromide** in Maalox oral suspension. Its validation in accordance with ICH guidelines, combined with a QbD-based robust design and alignment with green chemistry principles, makes it an excellent and reliable tool for routine quality control, stability studies, and regulatory testing in pharmaceutical analysis.

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